

Personal Protective Equipment (PPE) and Operational Safety Guide for Handling PIK-75

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Compound of Interest

Compound Name: PIK-75
Cat. No.: B7852688

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Part 1: Core Directive & Hazard Context

Executive Safety Summary: **PIK-75** is a potent, reversible inhibitor of the p110 α isoform of PI3K and DNA-PK, often exhibiting IC₅₀ values in the low nanomolar range (2–5.8 nM). Due to its high biological activity and limited toxicological data, it must be handled as a High-Potency Active Pharmaceutical Ingredient (HPAPI) equivalent (Occupational Exposure Band 4/5). Standard "Good Laboratory Practice" (GLP) PPE is insufficient.

The Golden Rule of Containment: Protect the operator from the compound, and protect the compound from the operator. All handling of solid powder must occur within a certified chemical fume hood or a powder containment balance enclosure.[1]

Hazard Profile & Risk Assessment

Parameter	Specification	Critical Safety Implication
CAS Number	372196-77-5	Unique identifier for emergency response.
GHS Classification	Acute Tox. 4 (Oral); Aquatic Acute 1	Harmful if swallowed (H302); Very toxic to aquatic life (H410).
Target Potency	IC50: ~2 nM (DNA-PK), 5.8 nM (p110 α)	Minute quantities can trigger biological effects. Inhalation of dust is the highest risk.[2]
Physical State	Solid (Powder) / DMSO Solution	Powder: High inhalation risk (aerosolization).[1] Solution: High absorption risk (DMSO permeates skin).[3]

Part 2: PPE Matrix & Hierarchy of Controls

The following PPE configuration is mandatory. This protocol uses a "Double-Shell" defense strategy to prevent skin permeation and cross-contamination.

Table 1: Task-Based PPE Requirements

Protection Zone	Handling Solid Powder (Weighing/Aliquot)	Handling Stock Solutions (Dilution/Assay)
Respiratory	N95 Respirator (minimum) + Fume Hood	Surgical Mask (if in hood) or N95
Hand (Inner)	Nitrile (4 mil) - Taped to lab coat cuff	Nitrile (4 mil)
Hand (Outer)	Nitrile (Extended Cuff, 5-8 mil) or Neoprene	Nitrile (Standard)
Body	Disposable Tyvek® Lab Coat (Impermeable front)	Standard Cotton Lab Coat (Buttoned)
Eye/Face	Chemical Splash Goggles	Safety Glasses with Side Shields
Engineering	REQUIRED: Class II Biosafety Cabinet or Fume Hood	Recommended: Fume Hood

Part 3: Operational Protocols (Step-by-Step)

Phase A: Preparation & Engineering Validation

Self-Validating Step: Before retrieving the compound, verify the fume hood face velocity is between 0.3 – 0.5 m/s (60–100 fpm) using the built-in monitor or a handheld anemometer. If the alarm is active, STOP.

- **Workspace Isolation:** Clear the hood of unnecessary clutter to ensure laminar airflow.
- **Waste Setup:** Place a dedicated solid waste container (labeled "Cytotoxic/High Potency") inside the hood.
- **Static Control:** Place an ionizing bar or anti-static gun near the balance. **PIK-75** powder is prone to static charge, which causes dispersal.[1]

Phase B: The "Double-Shell" Donning Sequence

Rationale: Proper donning ensures no skin is exposed between the glove and coat interface.[3]



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Figure 1: The "Double-Shell" donning sequence prevents wrist exposure, a common failure point.

Phase C: Weighing & Solubilization

Critical Mechanism:[1] Dissolving the solid before removal from the vial minimizes airborne risk.

- Weighing:
 - Tare the balance with the receiving vessel (e.g., screw-cap cryovial).
 - Use a disposable spatula. Do not reuse.
 - Technique: Gently tap the spatula; do not pour.
- In-Vial Solubilization (Preferred):
 - Instead of weighing powder out, calculate the solvent volume needed for the entire vendor vial content to reach a master stock concentration (e.g., 10 mM in DMSO).
 - Inject solvent directly into the vendor vial through the septum (if available) or carefully open in the hood and pipette solvent in.
 - Benefit: Eliminates powder transfer and aerosol generation.[3][4][5]
- Decontamination:
 - Wipe the exterior of the vial with a Kimwipe soaked in 70% Ethanol/10% Bleach solution before removing it from the hood.

Phase D: Doffing (Removal) Strategy

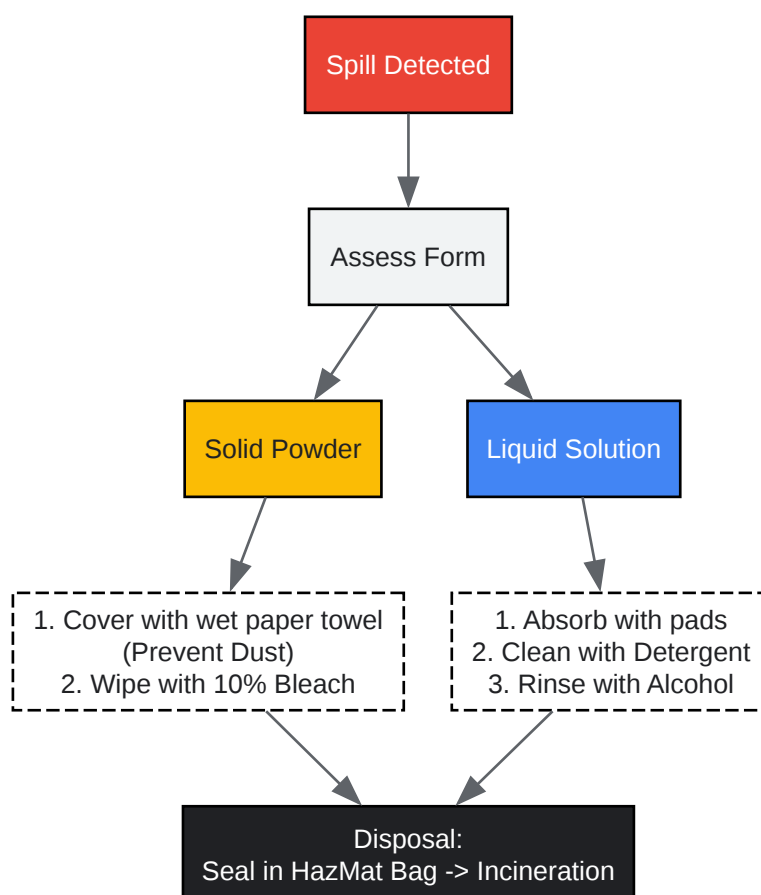
Self-Validating Step: Inspect the inner gloves for discoloration after removing outer gloves. If color is present, a breach occurred—log as a near-miss.

- Outer Gloves: Peel off inside-out, disposing directly into the hood waste container.
- Gown: Unfasten and roll outward (contaminated side in).
- Inner Gloves: Remove last, ensuring you do not touch the outside of the glove.[3]
- Wash: Wash hands with soap and water for 60 seconds immediately.

Part 4: Emergency Response & Disposal[1]

Spill Response Decision Tree

In the event of a spill, immediate categorization determines the response.



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Figure 2: Protocol for containing and neutralizing **PIK-75** spills based on physical state.

Disposal Specifications

- Solid Waste: All pipette tips, weigh boats, and gloves must be incinerated. Label as "Toxic Organic/Cytotoxic."
- Liquid Waste: Collect in a dedicated carboy. Do NOT pour down the drain. **PIK-75** is very toxic to aquatic life (H410).[4]

References

- Chaussade, C., et al. (2007). Evidence for functional redundancy of the p110 alpha and p110 beta isoforms of class I phosphatidylinositol 3-kinases. *Biochemical Journal*. [Mechanistic Source]
- Occupational Safety and Health Administration (OSHA). (n.d.). Controlling Occupational Exposure to Hazardous Drugs. Retrieved from [Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 3. s3.amazonaws.com [s3.amazonaws.com]
- 4. selleck.cn [selleck.cn]
- 5. pdf.benchchem.com [pdf.benchchem.com]
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